enhancing the oral bioavailability of piperazine-based compounds

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Compound of Interest

Compound Name:	*3-Methyl-1-(pyridine-3-carbonyl)piperazine*
CAS No.:	*1240564-98-0*
Cat. No.:	*B3093037*

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Technical Support Center: Optimizing Piperazine Bioavailability

Status: Online 🟢 Operator: Senior Application Scientist (Ph.D., Pharmaceutics) Ticket ID: PIP-BIOAV-2024

Welcome to the Piperazine Optimization Hub

You have reached the Tier 3 Technical Support desk. If you are working with piperazine scaffolds, you are likely encountering the "Bioavailability Triad" of challenges: pH-dependent solubility crashing, P-glycoprotein (P-gp) efflux, or rapid oxidative metabolism.

This guide is not a textbook; it is a troubleshooting manual designed to unstuck your specific experimental bottlenecks.

Module 1: Solubility & Dissolution Troubleshooting

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The Issue: Piperazines are weak bases (pKa_1 ~5.3, pKa_2 ~9.7). They dissolve perfectly in the stomach (pH 1.2) but often precipitate immediately upon entering the small intestine (pH 6.8), leading to low absorption.

User Ticket #1:

> *"My piperazine-HCl salt dissolves instantly in 0.1N HCl, but I see massive precipitation in FaSSIF (Fasted State Simulated Intestinal Fluid). My animal PK shows high variability. What is happening?"*

Diagnosis: You are experiencing the "Spring and Parachute" failure. The HCl salt acts as a "spring," creating a supersaturated solution in the stomach. However, upon transit to the duodenum (neutral pH), the free base crashes out because it lacks a "parachute" (precipitation inhibitor) or the salt counter-ion is ineffective at maintaining supersaturation.

Technical Fix:

- Switch Counter-ions: HCl salts are prone to the common ion effect in the stomach (high Cl^- concentration) and rapid disproportionation in the intestine. Switch to organic counter-ions like Mesylate, Tosylate, or Fumarate. These often lower the melting point and improve lipophilicity-driven dissolution.
- Implement Biorelevant Dissolution Profiling: Do not rely on simple buffers. You must test in FaSSIF/FeSSIF to predict the precipitation window.

Experimental Protocol: Biorelevant "Dump" Test

- Prepare Media: 50 mL of SGF (Simulated Gastric Fluid, pH 1.2) and 150 mL of concentrated FaSSIF (pH 6.8).
- Gastric Phase: Dissolve therapeutic dose of piperazine salt in SGF (30 mins, 37°C).

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- Intestinal Shift: Rapidly add the concentrated FaSSIF to the SGF vessel (mimicking gastric emptying). Final pH should adjust to ~6.5.
- Monitor: Measure turbidity (UV-Vis probe) or filter aliquots at 1, 5, 10, and 30 mins.
  - Pass: Solution remains clear or forms a stable colloid (nanosuspension).
  - Fail: Visible crystalline precipitate (brick dust).

Data Visualization: Salt Selection Impact

Counter-Ion	Dissolution (pH 1.2)	Stability (pH 6.8)	Risk Factor
Hydrochloride	Excellent	Poor (Rapid Crash)	Common ion effect; Hygroscopicity
Mesylate	Good	Moderate	Genotoxic impurity risk (requires control)
Fumarate	Moderate	Good	Good buffering capacity; less hygroscopic
Tosylate	Good	Excellent	Enhances lipophilicity; stabilizes supersaturation

Module 2: Permeability & Efflux (The P-gp Barrier)

The Issue: The piperazine ring is a known pharmacophore recognized by P-glycoprotein (MDR1/ABCB1) efflux pumps.

User Ticket #2:

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> *"My compound has good solubility, but Caco-2 recovery is low (<50%) and the Efflux Ratio (B-to-A / A-to-B) is 4.5. Is my compound stuck in the membrane?"*

Diagnosis: Your compound is being actively pumped back into the lumen. Piperazine nitrogens, especially when N-substituted with hydrophobic groups, are prime substrates for P-gp.

Technical Fix:

- Structural Masking: Reduce the basicity of the distal nitrogen. If the N4-nitrogen is a hydrogen bond acceptor, P-gp recognition increases.
  - Strategy: Convert the distal amine to an amide or carbamate (prodrug approach) or add steric bulk (e.g., tert-butyl) adjacent to the nitrogen to hinder transporter binding.
- Co-Formulation: Use excipients that inhibit P-gp.
  - Agents: TPGS (Vitamin E polyethylene glycol succinate), Pluronic P85, or Piperine (a natural bioenhancer).

Visualization: The Efflux Decision Tree

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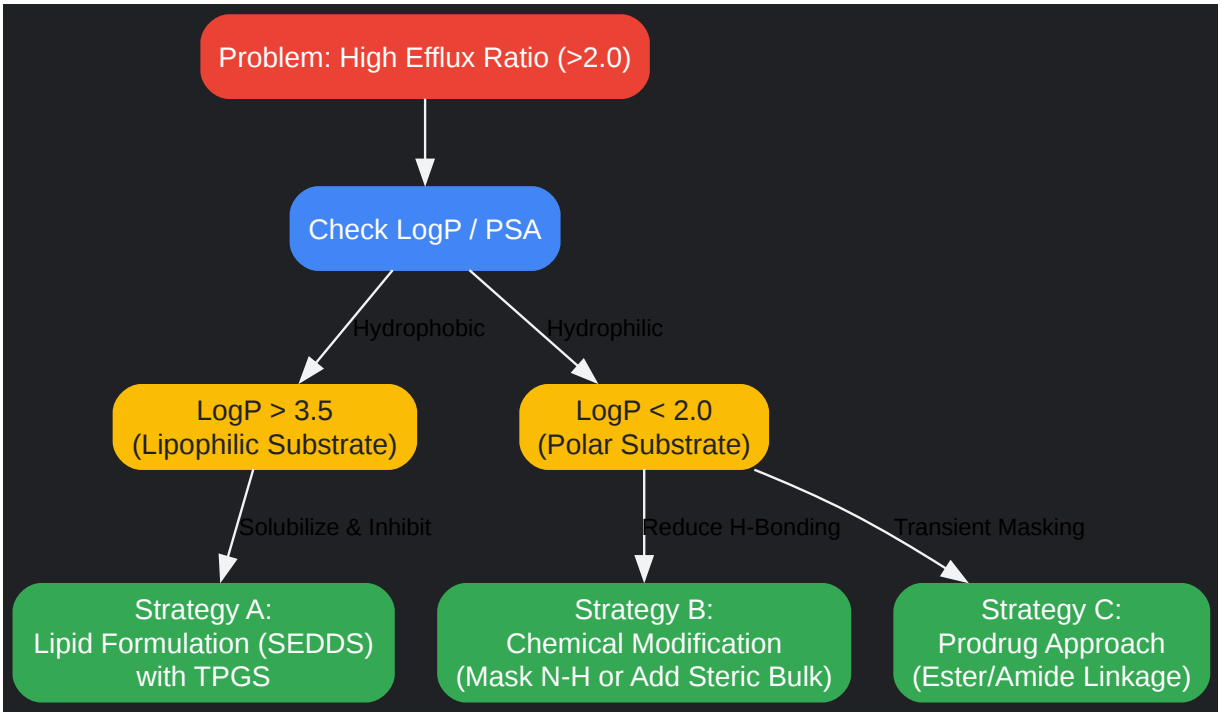

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Caption: Decision logic for overcoming P-glycoprotein efflux based on physicochemical properties.

Module 3: Metabolic Stability (CYP450)

The Issue: The piperazine ring is metabolically labile. CYP enzymes (specifically CYP2D6 and CYP3A4) attack the carbon atoms alpha to the nitrogen (C-oxidation) or the nitrogen itself (N-oxidation).

User Ticket #3:

> *"Microsomal stability data shows a t1/2 of 15 minutes. Mass spec shows +16 and +14 mass shifts. How do I stabilize the ring?"*

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Diagnosis:

- +16 Da: Hydroxylation (likely at the alpha-carbon).
- +14 Da: N-oxidation or carbonyl formation. The alpha-carbons (positions 2, 3, 5, 6) are electron-rich and accessible to the heme iron of CYP450.

Technical Fix:

- Deuteration: Replace hydrogens on the alpha-carbons with Deuterium. The C-D bond is stronger than the C-H bond, slowing down the rate-limiting step of hydrogen abstraction (Kinetic Isotope Effect).
- Fluorination: Introduce fluorine at the metabolic soft spot. This blocks oxidation and lowers the pKa of the adjacent amine, potentially reducing P-gp affinity simultaneously.
- Constrain the Ring: Bridge the piperazine (e.g., 2,5-diazabicyclo[2.2.1]heptane). This changes the geometry and prevents the enzyme from achieving the necessary oxidation angle.

Module 4: Formulation Protocols

The Solution: When chemical modification is exhausted, formulation is your rescue.

Protocol: Cyclodextrin Kneading (Solid State Complexation)

Why: Encapsulates the hydrophobic piperazine derivative into the Hydroxypropyl-beta-cyclodextrin (HP-β-CD) cavity, protecting it and improving wettability.

Materials:

- Piperazine Compound (Guest)[1][2][3]
- HP-β-CD (Host)
- Solvent (Ethanol/Water 1:1)

Steps:

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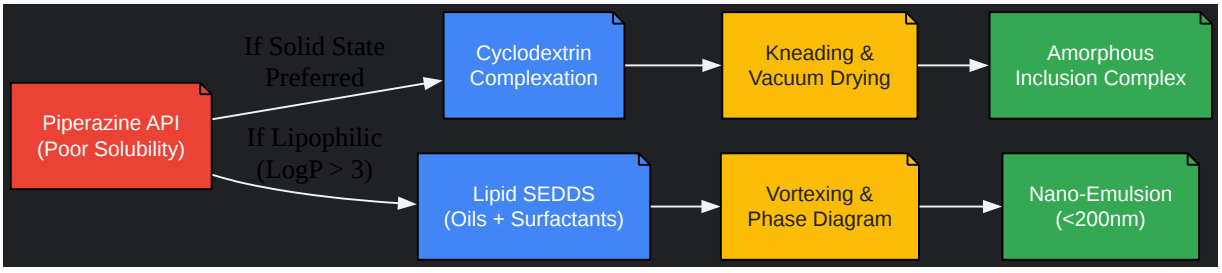
- Molar Ratio: Calculate a 1:1 molar ratio of Guest to Host.
- Slurry: Add HP-β-CD to a mortar. Add minimal solvent (dropwise) to create a thick paste.
- Incorporation: Slowly add the Piperazine compound to the paste while grinding vigorously.
- Kneading: Grind continuously for 45-60 minutes. The paste will dry out; add solvent drops only to maintain paste consistency.
- Drying: Dry the final paste in a vacuum oven at 40°C for 24 hours.
- Sieving: Pulverize and pass through a #60 mesh sieve.

Visualization: Formulation Workflow



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Caption: Workflow selection for formulating poorly soluble piperazine derivatives.

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